

2-(Diisopropylamino)ethanol boiling point and vapor pressure

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

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An In-depth Technical Guide on the Physicochemical Properties of 2-(Diisopropylamino)ethanol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. 2-(Diisopropylamino)ethanol (CAS No. 96-80-0), also known as N,N-Diisopropylethanolamine, is a compound utilized in the synthesis of various organic molecules, including as an intermediate in the production of pharmaceuticals.[1] This guide provides a detailed overview of its boiling point and vapor pressure, critical parameters for its handling, purification, and use in chemical reactions.

Physicochemical Data Summary

The boiling point and vapor pressure are fundamental properties that dictate a substance's volatility and phase behavior under different temperature and pressure conditions. The data for 2-(Diisopropylamino)ethanol are summarized below.

Property	Value	Conditions
Boiling Point	187-192 °C	at standard atmospheric pressure (literature value)[2][3][4]
190.0 °C	Not specified	
190.1 °C	Not specified[5]	
191 °C	Not specified[6][7]	
176 °C	Not specified[8]	
Vapor Pressure	<1 mm Hg	at 20 °C[2][3][9]
0.08 mmHg	Not specified[1]	
<100 Pa	at 20 °C[5]	

Experimental Protocols for Determination of Physicochemical Properties

The accurate determination of boiling point and vapor pressure relies on standardized experimental protocols. While the specific methods used to obtain the cited data for **2-(Diisopropylamino)ethanol** are not detailed in the search results, the following are common and reliable techniques for these measurements.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

1. Thiele Tube Method: This method is suitable for small quantities of a substance.[10]

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), and a capillary tube sealed at one end.
- Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the Durham tube.
- The capillary tube is placed inside the Durham tube with the open end down.
- The Durham tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point oil (like mineral oil or silicone oil).
- The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath.[\[10\]](#)
- As the temperature rises, the air trapped in the capillary tube expands, and a stream of bubbles will emerge from the open end.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed. As the apparatus cools, the bubbling will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[10\]](#)

2. Distillation Method: For larger quantities, the boiling point can be determined during simple distillation.[\[11\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and heating mantle.
- Procedure:
 - The liquid is placed in the distillation flask along with boiling chips or a magnetic stir bar.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to boiling.
 - The temperature is recorded when the vapor condensation on the thermometer is in equilibrium with the vapor passing into the condenser. This stable temperature reading

during the distillation of the bulk of the liquid is the boiling point.

Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

1. Static Method: This method involves measuring the pressure of the vapor over the liquid in a closed container at a constant temperature.

- Apparatus: A flask connected to a pressure sensor and a temperature probe, placed in a temperature-controlled water bath.[\[12\]](#)
- Procedure:
 - A small amount of the liquid is placed in the flask. The air is then removed from the flask to ensure the measured pressure is only due to the substance's vapor.
 - The flask is sealed and placed in a water bath at a specific temperature.
 - The system is allowed to reach equilibrium, which is indicated by a stable pressure reading.[\[12\]](#)
 - The pressure reading from the sensor is the vapor pressure of the liquid at that temperature.
 - The experiment is repeated at various temperatures to obtain a vapor pressure curve.[\[12\]](#)

2. Transpiration Method: This is a dynamic method where an inert gas is passed through or over the liquid at a known rate.[\[13\]](#)

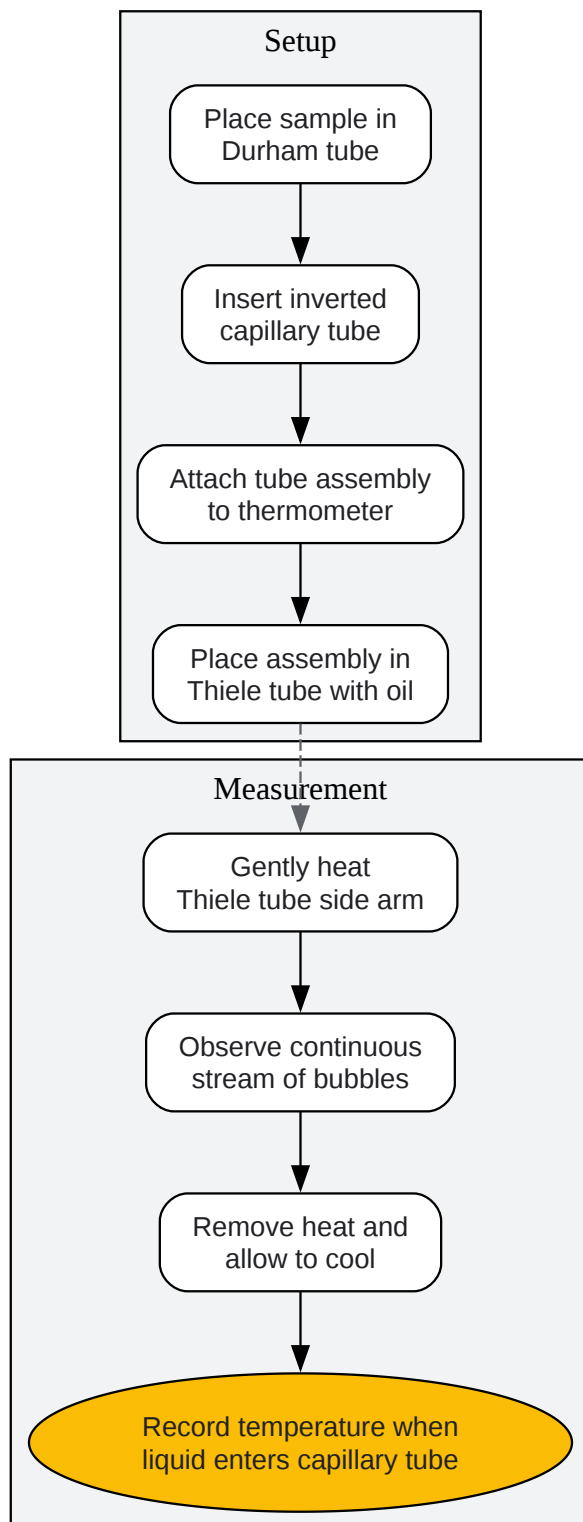
- Apparatus: A saturator containing the liquid sample, a flowmeter, and a trapping system, all maintained at a constant temperature.
- Procedure:
 - A stream of an inert gas (e.g., nitrogen) is passed through the saturator at a constant, slow flow rate, allowing the gas to become saturated with the vapor of the substance.

- The amount of vaporized substance is determined by trapping and quantifying it (e.g., by condensation at a low temperature and weighing, or by gas chromatography).
- The vapor pressure is calculated from the amount of substance transported and the total volume of the gas that has passed through, using the ideal gas law and Dalton's law of partial pressures.

Visualized Experimental Workflows

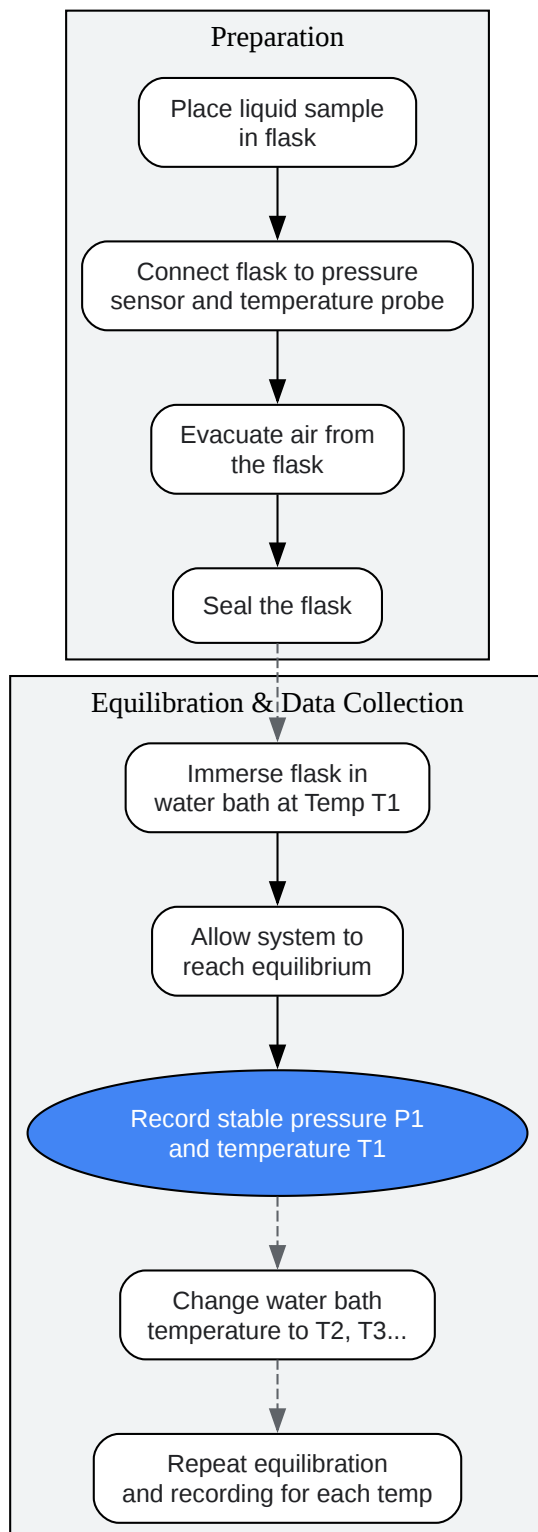
To further clarify the experimental procedures, the following diagrams illustrate the workflows for determining the boiling point and vapor pressure.

Workflow for Boiling Point Determination (Thiele Tube Method)

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Caption: Boiling point determination workflow.

Workflow for Vapor Pressure Measurement (Static Method)

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Caption: Vapor pressure measurement workflow.

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